

# Material safety data sheet (MSDS) for 2,5-Difluoronitrobenzene

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## Compound of Interest

Compound Name: 2,5-Difluoronitrobenzene

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An In-depth Technical Guide to the Material Safety Data Sheet for **2,5-Difluoronitrobenzene**

For Researchers, Scientists, and Drug Development Professionals

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## Chemical Identification and Properties

**2,5-Difluoronitrobenzene** is a fluorinated aromatic compound widely used as an intermediate in the synthesis of pharmaceuticals and agrochemicals.<sup>[1]</sup> Its chemical structure, featuring two fluorine atoms and a nitro group on a benzene ring, imparts unique reactivity for various organic transformations.<sup>[1][2]</sup>

Table 1: Chemical Identifiers

Identifier	Value
Chemical Name	2,5-Difluoronitrobenzene
Synonyms	1,4-Difluoro-2-nitrobenzene[1][3]
CAS Number	364-74-9[1][3]
EC Number	206-663-4[3][4]
Molecular Formula	C <sub>6</sub> H <sub>3</sub> F <sub>2</sub> NO <sub>2</sub> [1][5]
Molecular Weight	159.09 g/mol [1][5]
InChI Key	XNJAYQHWXYJBBD-UHFFFAOYSA-N[4]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Light yellow to brown clear liquid[1][3][5]
Odor	Benzene-like[6]
Melting Point	-11.7 °C[2][3]
Boiling Point	206.5 °C[2][3]
Density	1.467 g/mL at 25 °C[2][3]
Flash Point	90 °C (194 °F) - closed cup[3][5]
Water Solubility	Insoluble[7]
Refractive Index	n <sub>20/D</sub> 1.509[2]

## Hazard Identification and Classification

**2,5-Difluoronitrobenzene** is classified as a hazardous substance. It is a combustible liquid and is harmful if swallowed, in contact with skin, or inhaled. It is also suspected of causing genetic defects and may cause damage to organs through prolonged or repeated exposure.[3][5][8]

Table 3: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	4	H227: Combustible liquid[3][5]
Acute Toxicity, Oral	4	H302: Harmful if swallowed[3][5]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin[3]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[3][5]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[3][5]
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled[3]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[3]
Germ Cell Mutagenicity	2	H341: Suspected of causing genetic defects[5][8]
Specific Target Organ Toxicity (Repeated Exposure)	2	H373: May cause damage to organs through prolonged or repeated exposure[8]

NFPA 704 Diamond (for the similar isomer 2,4-Difluoronitrobenzene):

- Health (Blue): 2 - Intense or continued but not chronic exposure could cause temporary incapacitation or possible residual injury.[3]
- Flammability (Red): 2 - Must be moderately heated or exposed to relatively high ambient temperature before ignition can occur.[3]
- Instability (Yellow): 0 - Normally stable, even under fire exposure conditions, and is not reactive with water.[3]

# Experimental Protocols

## Protocol for Safe Handling and Use

This protocol outlines the essential steps for handling **2,5-Difluoronitrobenzene** in a laboratory setting.

- Pre-Handling Assessment:

- Confirm availability and functionality of safety equipment: chemical fume hood, eyewash station, and safety shower.
- Review the complete manufacturer's SDS.
- Ensure all personnel are trained on the specific hazards of the chemical.

- Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[6\]](#)
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.[\[6\]](#) Ensure gloves are inspected for integrity before use.
- Respiratory Protection: All handling of volatile or aerosol-generating procedures must be conducted in a certified chemical fume hood. If a fume hood is not available, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate cartridge for organic vapors.[\[6\]](#)[\[9\]](#)

- Handling Procedure:

- Conduct all work in a well-ventilated area, preferably a chemical fume hood.[\[6\]](#)
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)[\[6\]](#)
- Avoid inhalation of vapor or mist.[\[3\]](#)[\[10\]](#)
- Keep away from sources of ignition, including heat, sparks, and open flames.[\[6\]](#)[\[10\]](#)

- Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.  
[6][9]
- Keep the container tightly closed when not in use.[3][6]
- Post-Handling:
  - Wash hands and any exposed skin thoroughly after handling.[3]
  - Decontaminate all equipment used.
  - Dispose of waste, including contaminated PPE, as hazardous waste in accordance with local, state, and federal regulations.

## Protocol for Accidental Release

This protocol provides a step-by-step guide for managing a spill of **2,5-Difluoronitrobenzene**.

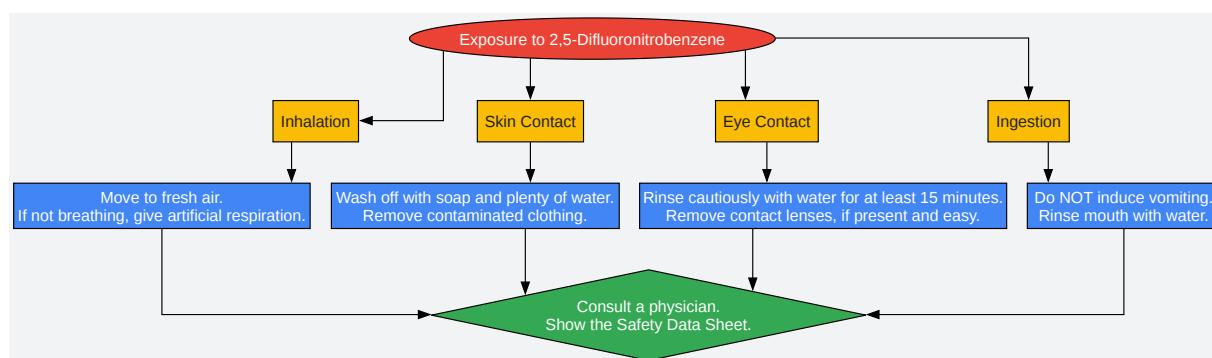
- Immediate Response:
  - Evacuate personnel from the immediate spill area.
  - Ensure the area is well-ventilated.
  - Remove all sources of ignition.[6]
- Containment and Cleanup:
  - Wear the appropriate PPE as described in Protocol 3.1.
  - Contain the spillage to prevent further spread. Use a non-combustible absorbent material such as sand, earth, diatomaceous earth, or vermiculite.[3]
  - Collect the absorbed material using non-sparking tools and place it into a suitable, labeled, and closed container for disposal.[6]
  - Do not let the product enter drains or waterways.[3][6]
- Decontamination:

- Clean the spill area thoroughly with soap and water.
- Dispose of all contaminated materials as hazardous waste.

## Emergency Procedures and Logical Workflows

### First Aid Measures

The following diagram illustrates the decision-making process for first aid following exposure to **2,5-Difluoronitrobenzene**.

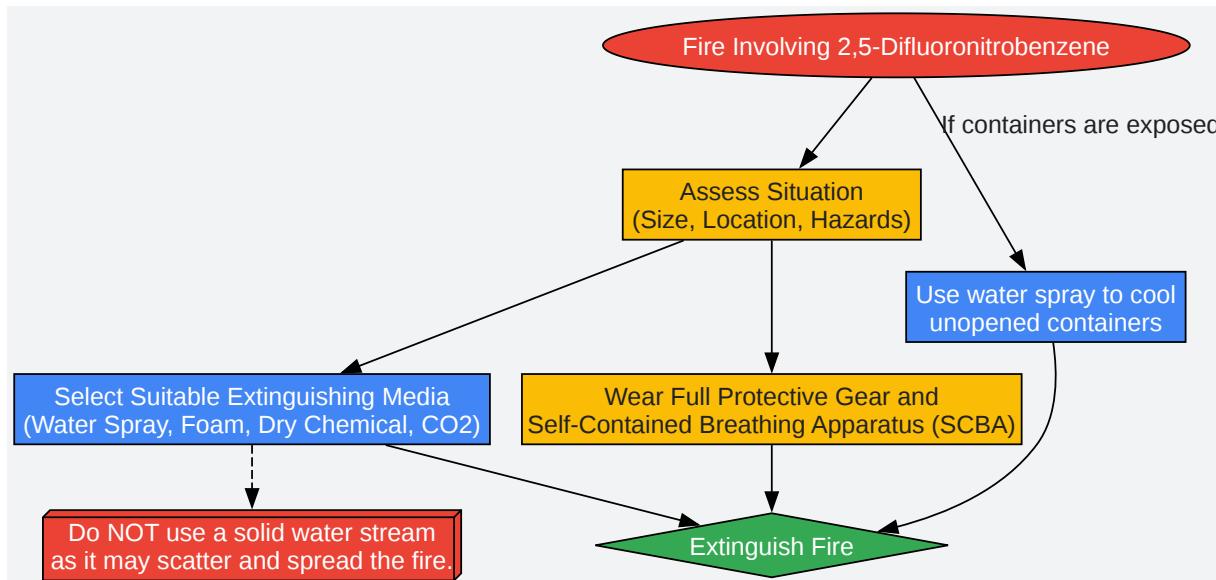


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Caption: First aid decision workflow for exposure.

## Firefighting Response Logic

This diagram outlines the logical steps for responding to a fire involving **2,5-Difluoronitrobenzene**.

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Caption: Logical workflow for firefighting response.

## Toxicological and Ecological Information

### Toxicological Summary

The toxicological properties of **2,5-Difluoronitrobenzene** have not been thoroughly investigated.<sup>[3]</sup> However, available data and classifications indicate significant health risks.

- Acute Effects: The compound is harmful if swallowed, inhaled, or absorbed through the skin. <sup>[3]</sup> It causes irritation to the skin, eyes, and respiratory system.<sup>[3]</sup>
- Chronic Effects: It is suspected of causing genetic defects and may cause damage to organs through prolonged or repeated exposure.<sup>[5][8]</sup>
- Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.<sup>[3]</sup>

## Ecological Information

There is no specific data available regarding the ecological effects of **2,5-Difluoronitrobenzene**.<sup>[3]</sup> However, due to its hazardous nature, release into the environment should be avoided. Prevent the product from entering drains, waterways, or soil.<sup>[3]</sup>

## Storage and Disposal

### Storage

- Store in a cool, dry, and well-ventilated place.<sup>[3][6]</sup>
- Keep the container tightly closed.<sup>[3]</sup>
- Store away from incompatible materials, such as strong oxidizing agents and strong bases.  
<sup>[11]</sup>
- Keep away from heat, sparks, and open flames.<sup>[6]</sup>
- Store locked up.<sup>[3]</sup>

### Disposal

- Dispose of this chemical and its container as hazardous waste.
- Offer surplus and non-recyclable solutions to a licensed disposal company.
- Do not dispose of it with household waste or allow it to reach the sewage system.
- Contaminated packaging should be disposed of in the same manner as the product. All disposal practices must be in compliance with all Federal, State/Provincial, and local laws and regulations.

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